

# Solid-State Architecture & Polymorphism of 2-(2-Bromophenylamino)nicotinic Acid

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## Compound of Interest

Compound Name: 2-(2-Bromophenylamino)nicotinic acid

Cat. No.: B12160514

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## Molecular Architecture: The "Locked" Scaffold

To understand the polymorphism of this molecule, one must first understand the competition between its internal and external forces.<sup>[2]</sup> The molecule belongs to the 2-anilinonicotinic acid class.<sup>[1]</sup>

## The Intramolecular Anchor (The S(6) Ring)

The defining structural feature of this class is the strong intramolecular hydrogen bond between the amino nitrogen (N-H) and the carbonyl oxygen of the carboxylic acid (C=O).<sup>[3]</sup>

- Graph Set Motif:

<sup>[1]</sup>

- Effect: This interaction creates a "pseudo-ring" that planarizes the nicotinic acid moiety and the bridging nitrogen.<sup>[2]</sup> It locks the carboxylic acid in a specific orientation relative to the pyridine ring.<sup>[2]</sup>

## The Steric "Twist" (The Ortho-Bromo Effect)

Unlike the unsubstituted parent 2-(phenylamino)nicotinic acid (2-PNA), which can adopt multiple planar or near-planar conformations, the 2-(2-Bromophenylamino) derivative possesses a bulky bromine atom at the ortho position of the aniline ring.<sup>[1]</sup>

- Consequence: The bromine atom creates significant steric clash with the nicotinic acid moiety.<sup>[2]</sup> This forces the aniline ring to twist out of the plane of the pyridine ring.
- Polymorphic Driver: The degree of this twist (torsion angle ) is the primary variable. Different polymorphs will likely represent different "frozen" torsion angles of this phenyl ring, stabilized by varying intermolecular packing forces.<sup>[1][2]</sup>

## The Polymorphic Landscape: Predicted Forms

Based on the crystallographic behavior of the 2-anilinonicotinic acid family (specifically 2-PNA and Niflumic acid), this molecule is expected to exhibit Enantiotropic Polymorphism.<sup>[1]</sup>

### Form I: The Carboxylic Acid Dimer (Neutral)

This is typically the thermodynamically stable form at room temperature.

- Structure: Molecules form centrosymmetric dimers via the carboxylic acid groups ( homosynthon).
- Packing: The twisted phenyl rings stack in a herringbone or - offset pattern to minimize steric volume.<sup>[1][2]</sup>
- Solubility: Lower solubility; likely crystallizes from non-polar or moderately polar solvents (e.g., Toluene, Ethanol).<sup>[1][2]</sup>

### Form II: The Zwitterionic Form (Metastable)

A common phenomenon in nicotinic acid derivatives is proton transfer.<sup>[2]</sup>

- Mechanism: The acidic proton from the -COOH group migrates to the pyridine nitrogen of a neighboring molecule (or even intramolecularly, though less likely due to geometry).
- Structure: Stabilized by charge-assisted hydrogen bonds ( [1](#) ).
- Appearance: Often yellow or orange (due to extended conjugation/charge transfer), whereas the neutral form is typically colorless or pale yellow. [2](#)

## Form III: The Catemeric Chain

Instead of dimers, the carboxylic acid groups may form infinite hydrogen-bonded chains ( [1](#) ). This is often a kinetic form obtained from rapid precipitation. [1](#) [2](#)

## Experimental Protocol: Screening & Characterization

This protocol is designed to exhaustively screen for the forms described above. [2](#)

### Phase 1: Solvent-Mediated Polymorph Screening

Do not rely on a single solvent. [1](#) [2](#) [4](#) The polarity of the solvent dictates the stabilization of the zwitterion vs. the neutral species.

| Solvent Class   | Specific Solvent       | Target Polymorph       | Mechanism                                                    |
|-----------------|------------------------|------------------------|--------------------------------------------------------------|
| Non-Polar       | Toluene / Hexane       | Form I (Neutral)       | Promotes carboxylic acid dimerization (Homosynthon).[1]      |
| Polar Protic    | Methanol / Water       | Form II (Zwitterionic) | High dielectric constant stabilizes charge separation.[1][2] |
| H-Bond Acceptor | Acetone / THF          | Solvates               | Disrupts dimers; may form channel solvates.[1][2]            |
| Interface       | Ethanol/Water (1:[1]1) | Metastable Forms       | Antisolvent precipitation forces kinetic trapping.[1][2]     |

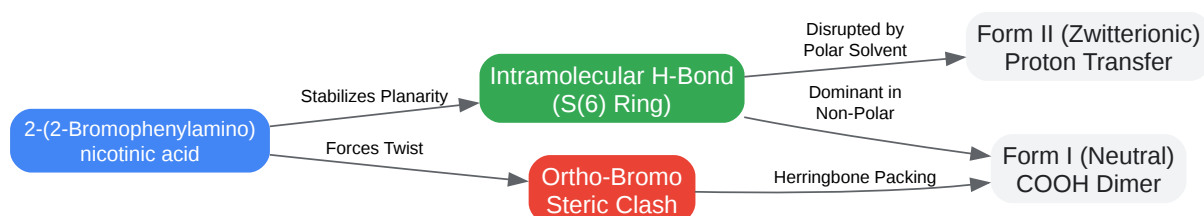
## Phase 2: Crystallization Workflow

- Saturation: Dissolve **2-(2-Bromophenylamino)nicotinic acid** in the solvent at near-boiling temperature.
- Filtration: Filter hot (0.45 m PTFE) to remove "seed" nuclei of the stable form.[1][2]
- Split Stream:
  - Stream A (Thermodynamic): Slow cooling (0.1 °C/min) to Room Temp.[1][2]
  - Stream B (Kinetic): Crash cooling (Place vial in liquid or dry ice/acetone).
  - Stream C (Evaporation): Slow evaporation at ambient pressure.[1][2]

## Visualization of Structural Logic

## Diagram 1: The Structural Competition (Homosynthon vs. Heterosynthon)

This diagram illustrates the competing intermolecular forces that drive the polymorphism of this molecule.

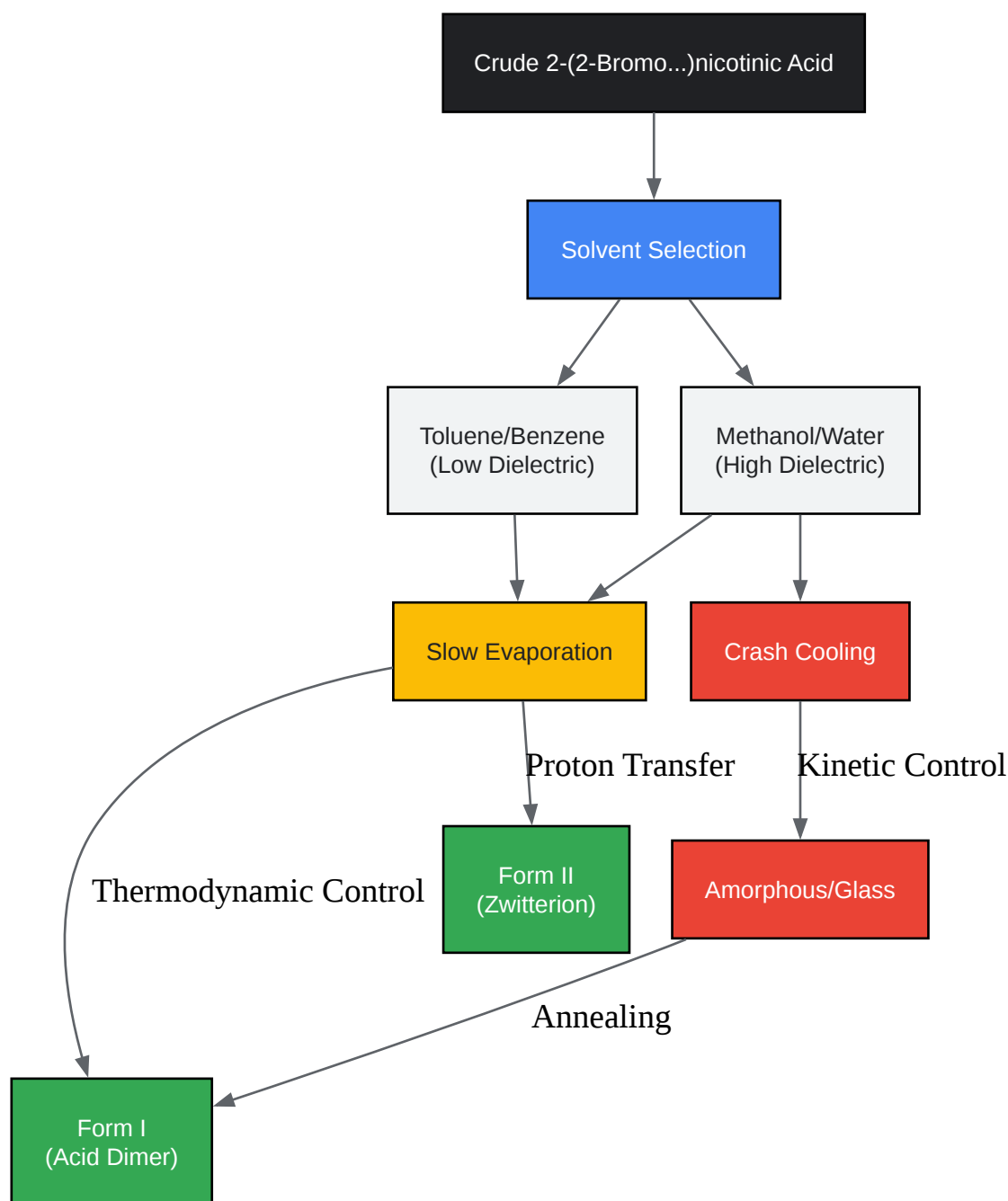


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Caption: Interplay of intramolecular locking and steric hindrance driving polymorphic outcomes.

## Diagram 2: Polymorph Screening Workflow

A self-validating decision tree for isolating the specific forms.



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Caption: Logic flow for isolating thermodynamic vs. kinetic polymorphs based on solvent polarity.

## Characterization Metrics (The "Fingerprint")

When analyzing your crystals, use these specific markers to identify the form.

## A. Single Crystal XRD (SCXRD)[1][2]

- Key Parameter: Look at the bond lengths in the carboxyl group.[2]
  - Neutral Form: Distinct ( $\sim 1.21 \text{ \AA}$ ) and ( $\sim 1.30 \text{ \AA}$ ).[1]
  - Zwitterionic Form: Delocalized carboxylate, both bonds approx.[1][2]  $1.25 \text{ \AA}$ . [1][2]
- Torsion Angle: Measure the torsion. This will vary significantly between polymorphs due to the bromine position.[2]

## B. Powder XRD (PXRD)

- Low Angle Region ( $2\theta < 10^\circ$ ): This region is most sensitive to packing differences (d-spacing of layers).[1] The bulky bromine atom usually pushes the d-spacing to larger values (lower  $2\theta$ ) compared to the non-brominated analog.

## C. Infrared Spectroscopy (FTIR)

- Carbonyl Stretch:
  - Neutral: Sharp peak around  $1680\text{--}1700 \text{ cm}^{-1}$  (COOH dimer).[1][2]
  - Zwitterionic: Shift to  $1550\text{--}1600 \text{ cm}^{-1}$  (Carboxylate antisymmetric stretch).[1][2]

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